

A-966492 stock solution preparation and storage

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Compound of Interest

Compound Name: A-966492

Cat. No.: B15586565

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A-966492 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **A-966492** stock solutions. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data summarized for your convenience.

Solubility and Storage Conditions

Proper dissolution and storage of **A-966492** are critical for maintaining its potency and ensuring experimental reproducibility. The following table summarizes the solubility and recommended storage conditions for **A-966492**.

Parameter	Details	Source(s)
Molecular Weight	324.35 g/mol	[1]
Molecular Formula	C18H17FN4O	[1][2]
Solubility	- DMSO: ≥ 33 mg/mL (101.74 mM) - Water: Insoluble - Ethanol: Insoluble	[1]
Storage of Solid	-20°C for up to 3 years	[1]
Storage of Stock Solution (in DMSO)	- -80°C: 1 year - -20°C: 1 month	[1]

Experimental Protocols

Preparation of a 10 mM A-966492 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **A-966492** in Dimethyl Sulfoxide (DMSO).

Materials:

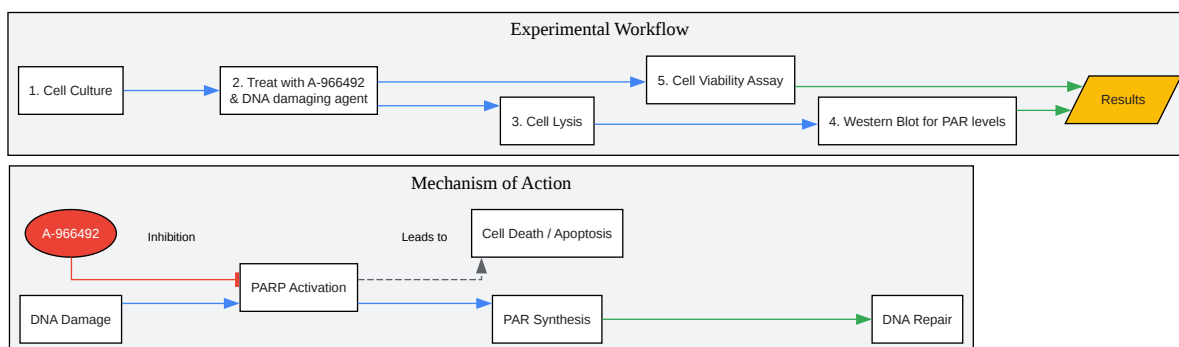
- **A-966492** powder
- Anhydrous/fresh DMSO
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **A-966492** needed using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 324.35 \text{ g/mol} \times 1000 \text{ mg/g} = 3.2435 \text{ mg}$
- Weigh the compound: Accurately weigh out approximately 3.24 mg of **A-966492** powder using an analytical balance and transfer it to a sterile vial.
- Add solvent: Add 1 mL of fresh, anhydrous DMSO to the vial containing the **A-966492** powder. Moisture-absorbing DMSO can reduce solubility.^[1]
- Dissolve the compound: Close the vial tightly and vortex the solution until the compound is completely dissolved. If dissolution is slow, gentle warming or sonication can be used to aid the process.^[3] Visually inspect the solution to ensure no particulates are present.
- Aliquot and store: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.^{[1][3]} Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Signaling Pathway and Experimental Workflow

A-966492 is a potent inhibitor of Poly(ADP-ribose) polymerase (PARP) enzymes, specifically PARP1 and PARP2.^{[2][4]} PARP enzymes play a crucial role in DNA repair. The diagram below illustrates the simplified mechanism of action and an experimental workflow to assess its efficacy.



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Caption: Mechanism of **A-966492** and a typical experimental workflow.

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the preparation and use of **A-966492** stock solutions.

Q1: My **A-966492** powder is not dissolving in DMSO.

A1:

- Check DMSO quality: Ensure you are using fresh, anhydrous DMSO. Older DMSO can absorb moisture, which will significantly decrease the solubility of **A-966492**.[\[1\]](#)
- Increase agitation: Vortex the solution for a longer period.
- Apply gentle heat: Warm the solution gently (e.g., in a 37°C water bath) for a short period.

- Use sonication: Sonicating the vial in a water bath for 5-10 minutes can help break up any clumps and facilitate dissolution.^[3]

Q2: I see precipitation in my stock solution after thawing.

A2:

- Incomplete initial dissolution: The compound may not have been fully dissolved initially. Try warming and vortexing the solution again.
- Freeze-thaw cycles: Repeatedly freezing and thawing the stock solution can cause the compound to precipitate. It is highly recommended to aliquot the stock solution into single-use volumes after preparation to avoid this.^{[1][3]}
- Concentration is too high: While the reported solubility is high, preparing solutions at the upper limit may lead to precipitation upon temperature changes. If the issue persists, consider preparing a slightly less concentrated stock solution.

Q3: Can I store my **A-966492** stock solution at 4°C?

A3: No, it is not recommended to store DMSO stock solutions at 4°C for extended periods. For short-term storage (up to one month), -20°C is recommended. For long-term storage (up to one year), -80°C is the preferred temperature.^[1] Storing at 4°C can lead to precipitation and degradation of the compound.

Q4: Can I dissolve **A-966492** in water or ethanol for my in vitro experiments?

A4: **A-966492** is reported to be insoluble in both water and ethanol.^[1] For cell-based assays, a stock solution in DMSO should be prepared first. This stock solution can then be diluted to the final working concentration in your cell culture medium. Ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Q5: How should I prepare **A-966492** for in vivo animal studies?

A5: Direct injection of a DMSO stock solution is generally not advisable for animal studies due to potential toxicity. Formulations for oral administration have been described. One such formulation involves a multi-step process:

- Start with a concentrated stock solution in DMSO.
- Add PEG300 and mix.
- Add Tween-80 and mix.
- Finally, add saline to reach the desired final volume and concentration.[3] It is recommended to prepare these in vivo formulations fresh on the day of use.[3]

Q6: How stable is **A-966492** in its solid form?

A6: When stored as a solid at -20°C and protected from light and moisture, **A-966492** is stable for at least three years.[1][2]

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